

desvenlafaxine cost-effectiveness analysis MDD

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Compound Focus: Desvenlafaxine

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Economic Evaluations of Desvenlafaxine

The table below summarizes the key findings from the cost-effectiveness analyses identified in the search results.

Study & Context	Comparator(s)	Key Economic Findings	Clinical Context
Rejas et al. (2016) - Spain [1]	Usual care (weighted average of duloxetine and venlafaxine) [1]	Cost saving: Desvenlafaxine 50 mg was less costly, with an overall saving of €108 per patient from the National Health System perspective over one year [1].	Second-line treatment after SSRI failure [1].
Multinational Study (2001) - Venlafaxine IR [2]	SSRIs and Tricyclic Antidepressants (TCAs) [2]	More cost-effective: Venlafaxine IR had a lower expected cost per patient compared to SSRIs and TCAs in most of the 10 countries analyzed in both inpatient and outpatient settings [2].	Acute phase treatment of MDD within a 6-month horizon [2].

Clinical Efficacy and Methodology

The economic argument for a drug is often supported by data on its efficacy, safety, and tolerability. The following tables detail the clinical performance of **Desvenlafaxine** and the methodologies commonly used in such assessments.

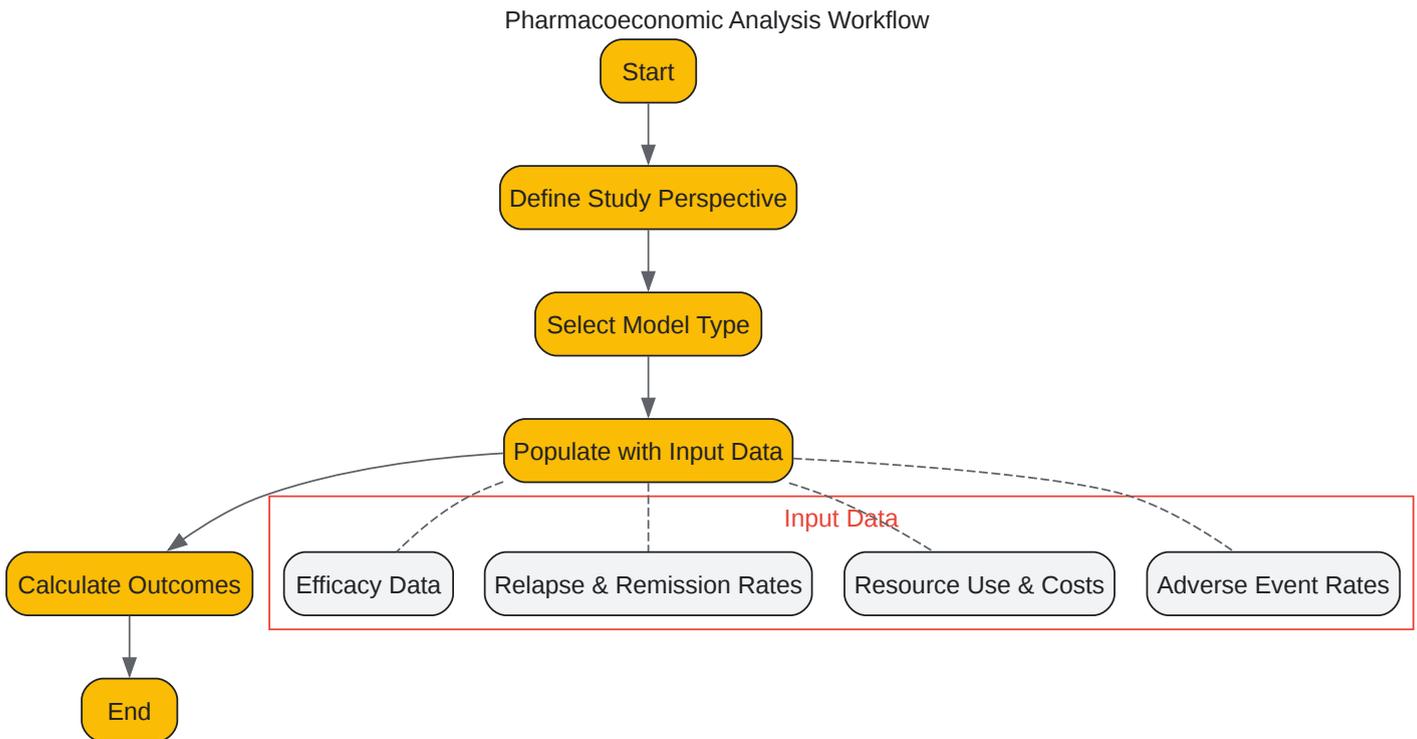
Clinical Efficacy and Safety Profile

Aspect	Findings for Desvenlafaxine	Source
Efficacy vs. Placebo	Effective for acute and long-term (maintenance) treatment of MDD, showing significant improvement on HAM-D17 scale and in functional outcomes [3] [4] [5].	
Recommended Dose	50 mg/day is the recommended and proven effective dose [3] [4] [5].	

| **Comparative Efficacy** | **Similar to Sertraline:** Both drugs showed significant improvement, with sertraline being marginally better in one study [6]. **Similar to Escitalopram & Vortioxetine:** No significant differences in efficacy for treating anxious depression [7]. | [6] [7] | | **Common Adverse Reactions** | Nausea, dizziness, hyperhidrosis, constipation, decreased appetite, and insomnia (incidence $\geq 5\%$ and at least twice the rate of placebo) [4] [5]. | |

Key Experimental Models and Protocols

Economic and clinical studies in MDD often rely on standardized models and protocols to ensure comparability. The diagram below illustrates a common workflow for pharmacoeconomic analysis.



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- **Study Perspective:** The analysis can be conducted from various viewpoints, such as the healthcare system (e.g., Spain's National Health System [1]) or a broader societal perspective, which determines which costs are included [1].
- **Model Type:** **Decision trees** and **Markov models** are frequently used. For example, a Markov model was used to follow a patient cohort over a one-year horizon to simulate different health states like remission and relapse [1].
- **Key Input Data:**
 - **Efficacy Data:** Derived from clinical trials, often measured by standardized scales like the **HAM-D17** (Hamilton Depression Rating Scale) [6] [3] [4].
 - **Rates of Relapse and Remission:** Critical for long-term models. Relapse might be defined as a HAM-D17 score ≥ 16 or hospitalization for depression [3] [4].

- **Resource Use and Costs:** Includes direct medical costs like drug acquisition costs, outpatient visits, and hospitalizations [2] [1].
- **Adverse Event Rates:** The frequency and costs of managing side effects are incorporated into the model [2].

Interpretation and Limitations

The available evidence, while limited, suggests that **desvenlafaxine** can be a cost-effective option in specific scenarios. The Spanish study positions it favorably as a second-line treatment [1]. It's important to note that the older multinational study focused on **venlafaxine IR**, the immediate-release parent drug of **desvenlafaxine**, so its conclusions may not be directly transferable [2].

Key limitations to consider include:

- **Limited Direct Comparisons:** There is a lack of recent, head-to-head cost-effectiveness analyses comparing **desvenlafaxine** with a broad range of modern antidepressants.
- **Geographical Specificity:** Economic conclusions are highly dependent on local drug prices and healthcare structures, limiting the generalizability of the findings from Spain to other countries [1].
- **Narrow Clinical Scope:** The available economic data primarily addresses a specific line of treatment (second-line) and does not cover the entire management pathway for MDD.

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